Best practices for long-term storage of A. baumannii AB5075

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Compound of Interest		
Compound Name:	AD-5075	
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Technical Support Center: Acinetobacter baumannii AB5075

This technical support center provides best practices, troubleshooting guides, and frequently asked questions (FAQs) for the long-term storage of Acinetobacter baumannii AB5075, a highly virulent and multidrug-resistant model strain.

Frequently Asked Questions (FAQs)

Q1: What is the recommended method for long-term storage of A. baumannii AB5075?

A1: The most effective and widely accepted method for long-term storage of A. baumannii AB5075 is cryopreservation in a glycerol-based freezing medium at -80°C. This method has been shown to maintain bacterial viability and virulence for extended periods, with studies indicating stable colony-forming units (CFUs) for at least 18 months.[1][2]

Q2: What is the optimal concentration of glycerol for cryopreservation?

A2: A final glycerol concentration of 15% to 50% (v/v) is commonly used and has proven effective for the cryopreservation of A. baumannii.[1] A 50% glycerol stock solution is often mixed in equal parts with a log-phase bacterial culture to achieve a final concentration of 25%.

Q3: At what growth phase should A. baumannii AB5075 be harvested for cryopreservation?







A3: For optimal viability upon revival, it is recommended to harvest A. baumannii AB5075 during the mid-to-late logarithmic (exponential) growth phase. Cells in this phase are generally more resilient to the stresses of freezing and thawing.

Q4: Can I store A. baumannii AB5075 at -20°C?

A4: While short-term storage at -20°C may be possible, it is not recommended for long-term preservation. Storage at -80°C is critical for maintaining the viability and genetic stability of the strain over extended periods. Ice crystal formation and other cellular damage are more pronounced at -20°C, leading to a significant decrease in viable cells over time.

Q5: How does cryopreservation affect the virulence and phenotypic characteristics of A. baumannii AB5075?

A5: Studies have shown that cryopreservation of A. baumannii does not significantly impact its growth characteristics or virulence.[1][2] The strain maintains its pathogenic potential, making cryopreserved stocks reliable for use in reproducible in vivo and in vitro experiments.

Troubleshooting Guide



Issue	Possible Cause(s)	Recommended Solution(s)
No growth after thawing	1. Improper freezing technique (e.g., slow freezing).2. Storage temperature was not maintained at -80°C.3. The initial culture was not in a healthy growth phase.4. The cryovial was thawed and refrozen multiple times.	1. Ensure rapid and consistent freezing by placing cryovials directly into a -80°C freezer.2. Verify the freezer's temperature stability. For critical stocks, consider a backup power source.3. Always use a fresh, log-phase culture for preparing frozen stocks.4. Aliquot stocks into smaller volumes to avoid repeated freeze-thaw cycles.
Low viability (low CFU count) after thawing	1. Suboptimal glycerol concentration.2. Cells were in the stationary or death phase when frozen.3. Excessive time at room temperature before freezing.	1. Ensure the final glycerol concentration is between 15% and 50%.2. Monitor the optical density of the culture to harvest at the appropriate log phase.3. Minimize the time between mixing the culture with glycerol and placing it at -80°C.
Contamination of the revived culture	 Non-sterile technique during stock preparation or revival.2. Contaminated growth medium or cryoprotectant. 	1. Use aseptic techniques throughout the entire process.2. Ensure all media, reagents, and equipment are sterile.
Change in colony morphology or phenotype	 Contamination with another microorganism.2. Spontaneous mutation (less common with proper storage). 	1. Perform a Gram stain and streak for single colonies to verify purity.2. If mutations are suspected, consider starting a new culture from a fresh vial of the original stock.



Quantitative Data on Storage Viability

While specific quantitative data for A. baumannii AB5075 is limited in published literature, the following table provides representative data on the viability of Acinetobacter baumannii strains under different storage conditions. This data can be used as a general guideline.

Strain	Storage Temperature (°C)	Cryoprotectant	Storage Duration	Approximate Viability (% of initial CFU/mL)
A. baumannii (Clinical Isolates)	-70	15% Glycerol	1 year	>90%
A. baumannii HUMC1	-80	25% Glycerol	18 months	No detectable decrease in CFU/mL

Note: The data presented is based on findings for various A. baumannii strains and serves as a general reference.

Experimental Protocols Protocol 1: Preparation of A. baumannii AB5075 Cryopreserved Stocks

Materials:

- A. baumannii AB5075 culture plate
- Luria-Bertani (LB) broth
- Sterile 50% glycerol solution
- Sterile cryovials
- Incubator shaker (37°C)
- Spectrophotometer



• -80°C freezer

Methodology:

- Inoculate a single colony of A. baumannii AB5075 from a fresh agar plate into 5 mL of LB broth.
- Incubate overnight at 37°C with shaking.
- The next day, subculture the overnight culture into a larger volume of fresh LB broth (e.g., 1:100 dilution).
- Incubate at 37°C with shaking, monitoring the optical density at 600 nm (OD600).
- Harvest the culture when it reaches the mid-to-late logarithmic phase (OD₆₀₀ of approximately 0.6-0.8).
- In a sterile tube, mix the bacterial culture with the sterile 50% glycerol solution in a 1:1 ratio (e.g., 500 μL of culture + 500 μL of 50% glycerol) to achieve a final glycerol concentration of 25%.
- Gently vortex to ensure the mixture is homogenous.
- Aliquot the mixture into sterile cryovials (e.g., 1 mL per vial).
- Immediately place the cryovials in a -80°C freezer for long-term storage.

Protocol 2: Revival of A. baumannii AB5075 from Cryopreserved Stocks

Materials:

- Cryovial of A. baumannii AB5075 from -80°C storage
- LB agar plate or LB broth
- Incubator (37°C)



Sterile inoculating loop or pipette tips

Methodology:

- Remove a single cryovial from the -80°C freezer.
- Do not thaw the entire vial. Quickly open the cap and use a sterile inoculating loop or pipette tip to scrape a small amount of the frozen stock from the top.
- Immediately streak the frozen material onto an LB agar plate.
- Return the cryovial to the -80°C freezer immediately to prevent thawing of the remaining stock.
- Alternatively, the scraped material can be inoculated into a small volume of LB broth.
- Incubate the plate or broth at 37°C overnight.
- · Check for growth the following day.

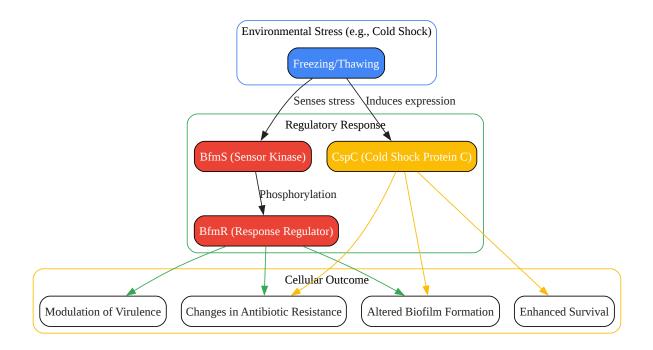
Visualizations



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Caption: Experimental workflow for cryopreservation and revival of A. baumannii AB5075.





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Caption: Key stress response elements in A. baumannii relevant to storage conditions.

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References

• 1. Cryopreservation of virulent Acinetobacter baumannii to reduce variability of in vivo studies - PMC [pmc.ncbi.nlm.nih.gov]



- 2. Cryopreservation of virulent Acinetobacter baumannii to reduce variability of in vivo studies - PubMed [pubmed.ncbi.nlm.nih.gov]
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